

Personal protective equipment for handling 9,10-Dibutoxyanthracene

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Compound of Interest

Compound Name: 9,10-Dibutoxyanthracene

Cat. No.: B1632443

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Essential Safety and Handling Guide for 9,10-Dibutoxyanthracene

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides immediate, essential safety and logistical information for **9,10-Dibutoxyanthracene**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to foster a secure laboratory environment.

Hazard Summary

9,10-Dibutoxyanthracene presents several hazards that necessitate careful handling. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[1][2] The compound is harmful if swallowed or inhaled.[2]

GHS Hazard Statements: H302, H315, H319, H332, H335, H413

| Hazard Class | GHS Code | Description |
|--|----------|--|
| Acute Toxicity, Oral | H302 | Harmful if swallowed |
| Skin Irritation | H315 | Causes skin irritation |
| Eye Irritation | H319 | Causes serious eye irritation |
| Acute Toxicity, Inhalation | H332 | Harmful if inhaled |
| Specific Target Organ Toxicity | H335 | May cause respiratory irritation |
| Hazardous to the aquatic environment, long-term hazard | H413 | May cause long lasting harmful effects to aquatic life |

Personal Protective Equipment (PPE) Requirements

To mitigate the risks associated with handling **9,10-Dibutoxyanthracene**, the following personal protective equipment is mandatory.

| Protection Type | Specific Recommendations |
|-------------------------|---|
| Eye and Face Protection | Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for certain procedures. [2] |
| Hand Protection | Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. [1] |
| Body Protection | Wear a lab coat or other impervious protective clothing to prevent skin exposure. [1] |
| Respiratory Protection | For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [1] |

Operational Plan: Handling and Storage

Safe handling and storage practices are critical for preventing exposure and ensuring laboratory safety.

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.
- Ensure that an eyewash station and a safety shower are readily accessible.

Handling Procedures:

- Preparation: Before beginning work, ensure all required PPE is correctly donned.
- Dispensing: Avoid the formation of dust when handling the solid material. Use a spatula or other appropriate tool for transferring the substance.
- During Use: Avoid all contact with skin and eyes.[\[1\]](#) Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[2\]](#) Eating, drinking, and smoking are strictly prohibited in the work area.
- After Handling: Wash hands thoroughly after handling the chemical.[\[2\]](#)

Storage:

- Store in a tightly-closed container when not in use.[\[2\]](#)
- Keep in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- The compound is sensitive to light and must be protected from it.[\[1\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3] |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, get medical advice/attention. [1][2] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[1][3] |

In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1] Firefighters should wear a self-contained breathing apparatus.[1]

Disposal Plan

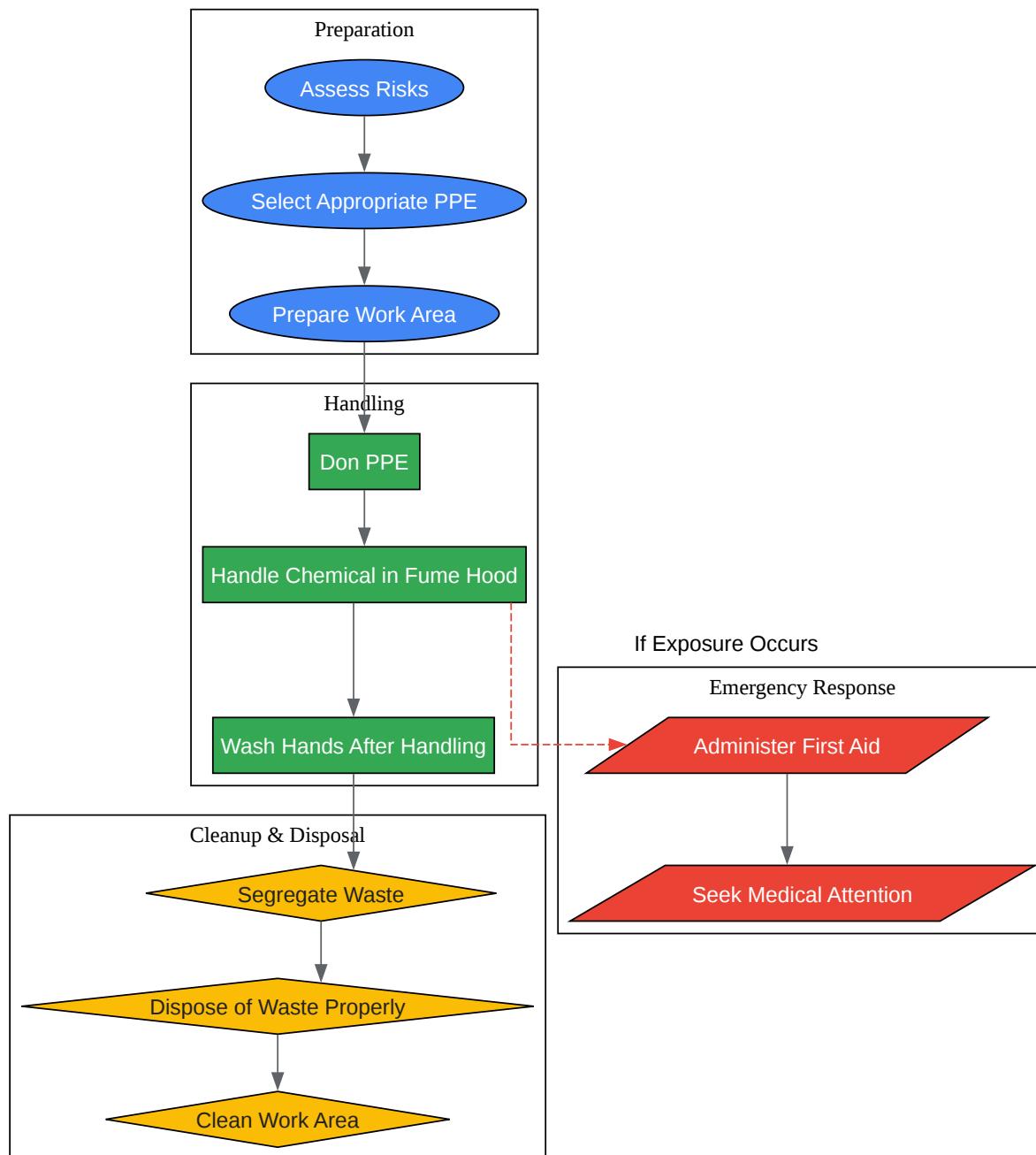
Proper disposal of **9,10-Dibutoxyanthracene** and its containers is essential to prevent environmental contamination.

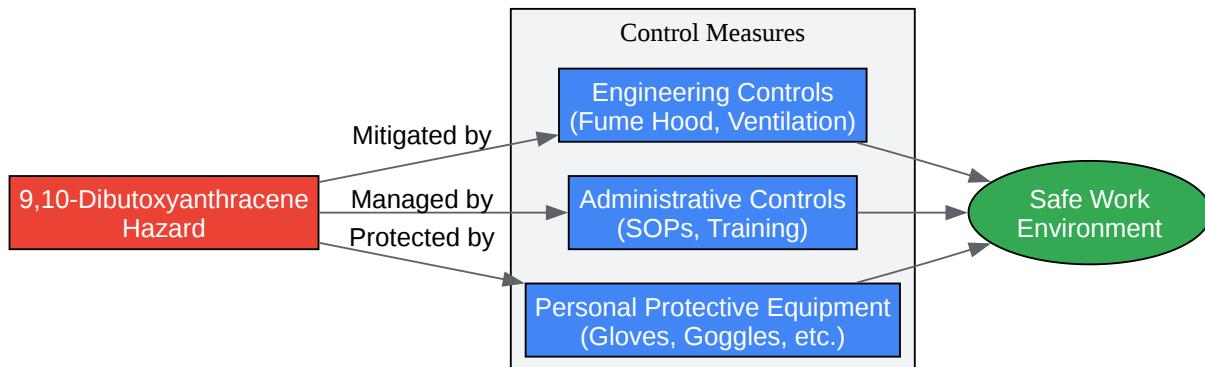
- Waste Identification: All waste containing **9,10-Dibutoxyanthracene** must be labeled as hazardous waste.
- Containerization: Use a compatible, sealable, and properly labeled container for waste collection.
- Storage of Waste: Store waste containers in a designated, secure, and well-ventilated area.

- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2] Do not allow the product to enter drains.[1]

Workflow and Logical Relationships

The following diagrams illustrate the procedural flow for safely handling **9,10-Dibutoxyanthracene** and the logical relationship of hazard mitigation.

[Click to download full resolution via product page](#)Workflow for Safe Handling of **9,10-Dibutoxyanthracene**.



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Hazard Mitigation Strategy for **9,10-Dibutoxyanthracene**.

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